

# tert-Butyl N,N-diallylcarbamate structural formula

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## Compound of Interest

Compound Name: **tert-Butyl N,N-diallylcarbamate**

Cat. No.: **B115845**

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## An In-depth Technical Guide to **tert-Butyl N,N-diallylcarbamate**

This guide provides a comprehensive overview of **tert-Butyl N,N-diallylcarbamate**, a versatile molecule in organic synthesis. It is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

## Chemical Structure and Properties

**tert-Butyl N,N-diallylcarbamate** is a protected amine that features a tert-butoxycarbonyl (Boc) protecting group attached to a diallylamine core.

Structural Formula:

Chemical Identifiers and Properties:

A summary of the key chemical properties for **tert-Butyl N,N-diallylcarbamate** is presented in the table below.

Property	Value	Reference
Molecular Formula	C11H19NO2	<a href="#">[1]</a>
Molecular Weight	197.27 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	151259-38-0	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Colorless oil	<a href="#">[4]</a>
Boiling Point	75 °C at 1.5 mmHg	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Density	0.914 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Refractive Index (n20/D)	1.442	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Flash Point	81 °C (177.8 °F) - closed cup	<a href="#">[3]</a>
SMILES String	CC(C) (C)OC(=O)N(CC=C)CC=C	<a href="#">[3]</a>
InChI Key	RRIPHUBKNVVTBM- UHFFFAOYSA-N	

## Synthesis Protocol

A common method for the synthesis of **tert-Butyl N,N-diallylcarbamate** involves the reaction of diallylamine with di-tert-butyl dicarbonate (Boc anhydride).[\[4\]](#)

### Experimental Procedure:

- **Reaction Setup:** A solution of diallylamine (1.0 equivalent) in methanol is prepared in a reaction vessel and cooled to 0°C.[\[4\]](#)
- **Reagent Addition:** Di-tert-butyl dicarbonate (1.19 equivalents) is added portion-wise to the cooled solution of diallylamine.[\[4\]](#)
- **Reaction Progression:** Following the addition, the reaction mixture is allowed to gradually warm to room temperature and is stirred for an additional hour.[\[4\]](#)

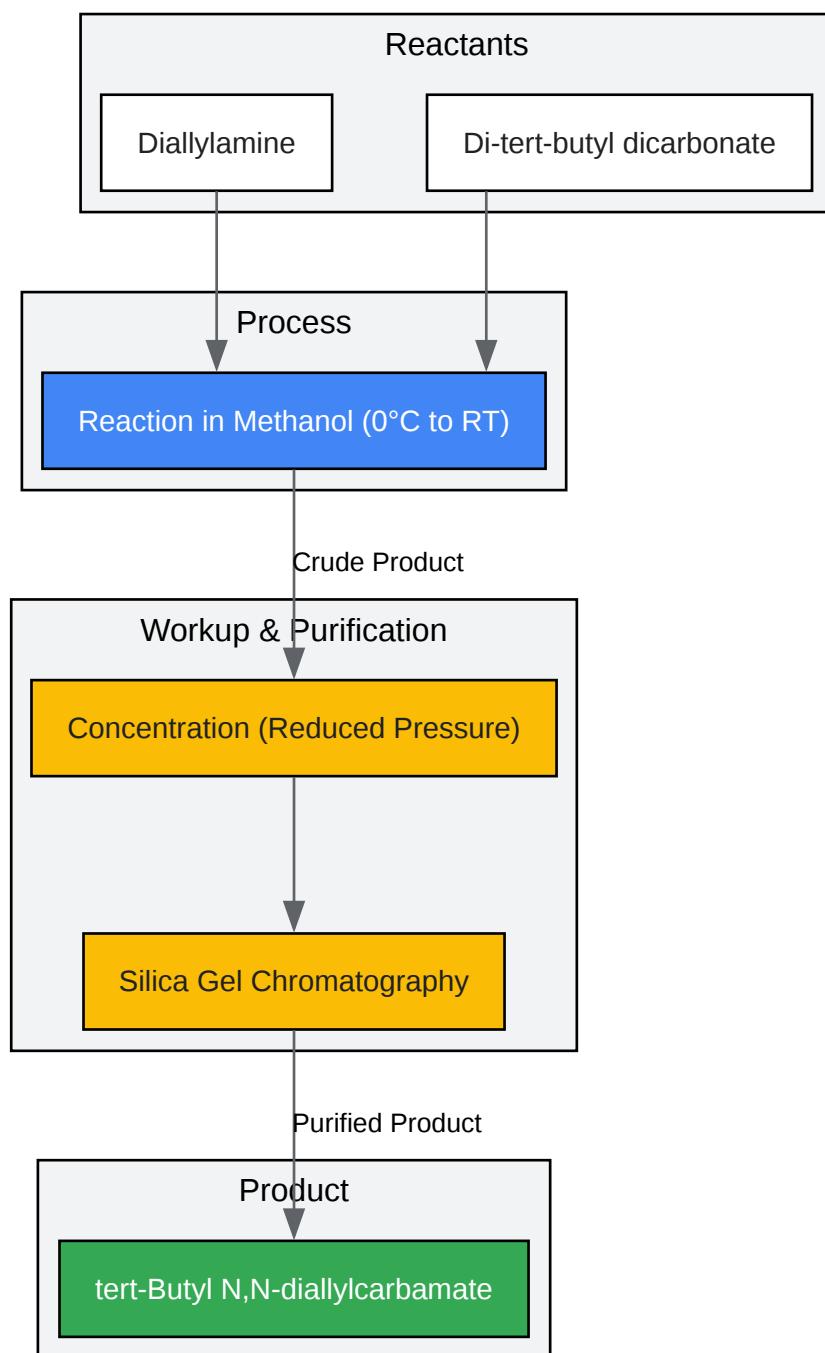
- **Workup:** The reaction mixture is concentrated under reduced pressure to remove the solvent.[4]
- **Purification:** The resulting residue is purified by silica gel column chromatography, eluting with a gradient of petroleum ether and ethyl acetate (starting from 100% petroleum ether and increasing to 50% ethyl acetate). This purification yields the final product as a colorless oil.[4]

## Applications in Synthesis

**tert-Butyl N,N-diallylcarbamate** is a valuable intermediate in the synthesis of various heterocyclic compounds.[4][5] The diallyl functionality allows for ring-closing metathesis (RCM) reactions, a powerful tool in organic synthesis for the formation of cyclic structures.[5] For instance, RCM reactions of **tert-butyl N,N-diallylcarbamate** have been reported using Hoveyda-Grubbs type catalysts.[5]

## Visualization of Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **tert-Butyl N,N-diallylcarbamate**.



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